

physical and chemical properties of N-(3-bromophenyl)acetamide

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Compound of Interest

Compound Name: **N-(3-bromophenyl)acetamide**

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An In-depth Technical Guide on **N-(3-bromophenyl)acetamide**

Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive technical overview of the physical and chemical properties, synthesis, and analysis of **N-(3-bromophenyl)acetamide**, a key intermediate in organic and pharmaceutical synthesis.

Chemical Identity

N-(3-bromophenyl)acetamide, also known as 3'-bromoacetanilide, is an aromatic amide. Its identity is well-defined by various chemical identifiers.

Identifier	Value
IUPAC Name	N-(3-bromophenyl)acetamide[1]
CAS Number	621-38-5[1][2][3][4]
Molecular Formula	C ₈ H ₈ BrNO[1][2][3][5]
SMILES	CC(=O)NC1=CC(=CC=C1)Br[1]
InChIKey	XXHOHJTVFUJJMT-UHFFFAOYSA-N[1][3][5]

Physical Properties

The compound is typically a solid at room temperature with defined physical characteristics. It is described as appearing as white needle-like crystals or a yellow to brown solid.[2][4][6] It is soluble in ethanol and ether but insoluble in water.[2]

Property	Value
Molecular Weight	214.06 g/mol [1][2][5]
Melting Point	87-89 °C[2][4][6]
Boiling Point	349.2 ± 25.0 °C (Predicted)[2][4][6]
Density	1.5097 g/cm ³ (Rough Estimate)[2][4][6]
pKa	14.45 ± 0.70 (Predicted)[2][4][6]
Refractive Index	1.6120 (Estimate)[2][4][6]

Chemical Properties and Reactivity

N-(3-bromophenyl)acetamide serves as a valuable intermediate in organic synthesis.[2] Its chemical reactivity is centered around the amide linkage and the substituted aromatic ring. It is a precursor for the synthesis of other complex molecules, including N-(5-bromo-2-nitrophenyl)acetamide and 3-bromo-4-nitroaniline.[2] For optimal stability, it should be stored in a dry, sealed container at room temperature.[2][4][6]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **N-(3-bromophenyl)acetamide**.

Spectroscopic Data	Information
¹ H NMR	Spectral data is available and has been recorded on instruments such as the Bruker AM-300.[1]
¹³ C NMR	Spectral data is available for carbon framework analysis.[1]
Mass Spectrometry	Electron Ionization (EI) mass spectra are available.[1][3] The ionization energy has been determined to be 8.6 ± 0.2 eV.[7]
Infrared (IR) Spectroscopy	Vapor phase IR spectra are available for functional group identification.[1]

Experimental Protocols

Synthesis from 3-Bromoacetophenone Oxime

A documented method for the synthesis of **N-(3-bromophenyl)acetamide** involves a Beckmann rearrangement of 3-bromoacetophenone oxime.[2]

Methodology:

- A solution of 3-bromoacetophenone oxime (0.21g, 1 mmol) in 2 mL of acetonitrile is added to a 50 mL reaction flask.[2]
- Under stirring, bismuth trifluoromethanesulfonate (0.10g, 0.15 mmol) dissolved in 1 mL of acetonitrile is introduced, followed by an additional 2-3 mL of acetonitrile.[2] The solution typically becomes a slightly white suspension.[2]
- The reaction mixture is heated in an oil bath at 80 °C.[2]
- The reaction progress is monitored by Thin-Layer Chromatography (TLC) using 100% dichloromethane (DCM) as the mobile phase.[2] The reaction is typically complete in approximately 4 hours.[2]

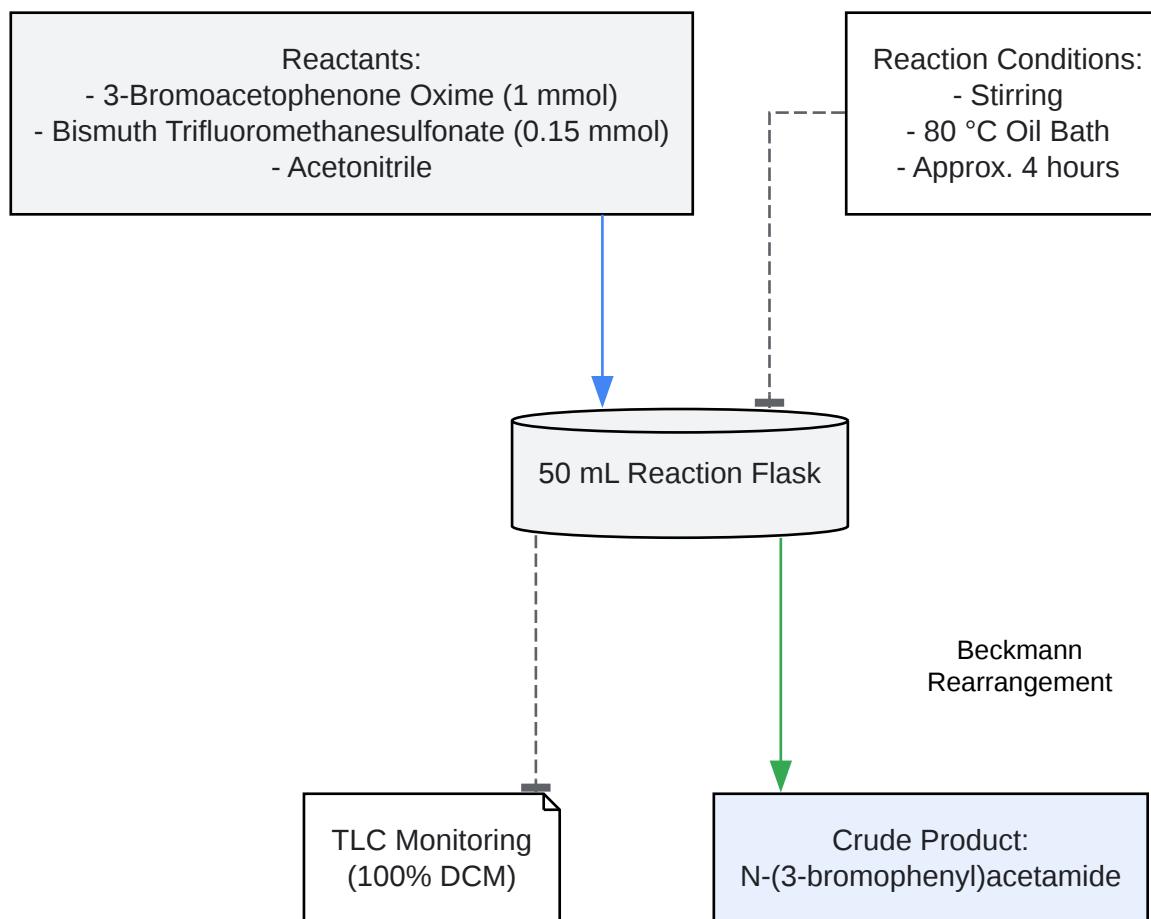
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Diagram 1: Synthesis workflow for **N-(3-bromophenyl)acetamide**.

Post-Reaction Workup and Purification

Following the synthesis, a standard workup and purification procedure is employed to isolate the final product.^[2]

Methodology:

- After the reaction is complete, heating is stopped, and the solvent is removed using a rotary evaporator.^[2]
- The residue is subjected to extraction using water and dichloromethane (DCM).^[2]
- The organic phases from the extraction are combined and dried over anhydrous sodium sulfate (Na₂SO₄).^[2]

- The drying agent is removed by filtration, and the filtrate is concentrated.[2]
- The crude product is purified by column chromatography using 100% DCM as the eluent.[2]
- The solvent is removed from the pure fractions, and the final product is dried to yield **N-(3-bromophenyl)acetamide**.[2] A yield of around 60% has been reported with this method.[2]

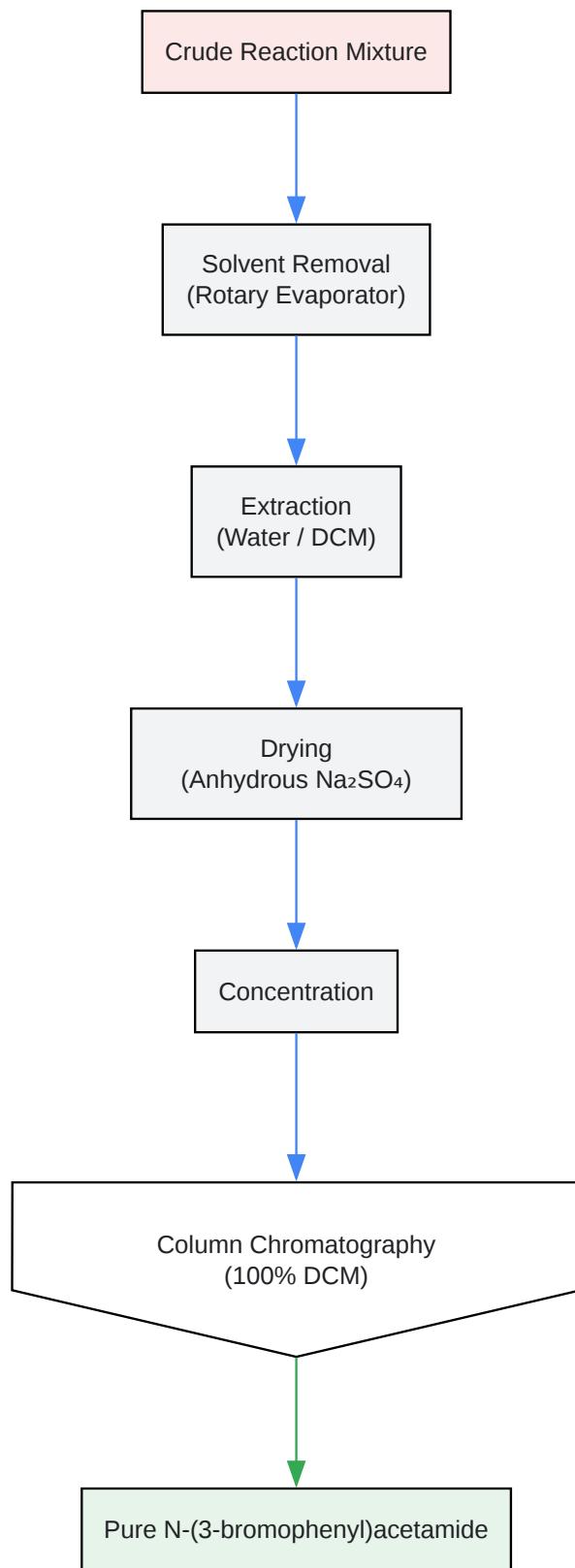
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Diagram 2: Purification workflow for **N-(3-bromophenyl)acetamide**.

Safety and Handling

N-(3-bromophenyl)acetamide is classified as an irritant and requires careful handling.[2][4][6]

The following GHS hazard statements apply.

Hazard Code	Statement
H302	Harmful if swallowed[1]
H315	Causes skin irritation[1]
H319	Causes serious eye irritation[1]
H335	May cause respiratory irritation[1]

Standard laboratory safety protocols, including the use of personal protective equipment (gloves, safety glasses, lab coat), should be followed. Work should be conducted in a well-ventilated area or a fume hood.

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